

A Technical Guide to the Spectroscopic Characterization of Substituted Azetidine-3-methanol Derivatives

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Compound of Interest

Compound Name: 1-Boc-3-(Cbz-amino)azetidine-3-methanol
CAS No.: 1363380-94-2
Cat. No.: B1529616

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Introduction

The azetidine ring, a four-membered nitrogen-containing heterocycle, is a privileged scaffold in modern medicinal chemistry. Its incorporation into molecular structures can significantly improve physicochemical properties such as solubility and metabolic stability while providing a novel three-dimensional exit vector for further chemical exploration.^{[1][2]} Among the various functionalized azetidines, the azetidine-3-methanol framework serves as a particularly valuable building block, offering a primary alcohol for diverse synthetic transformations.^{[3][4]}

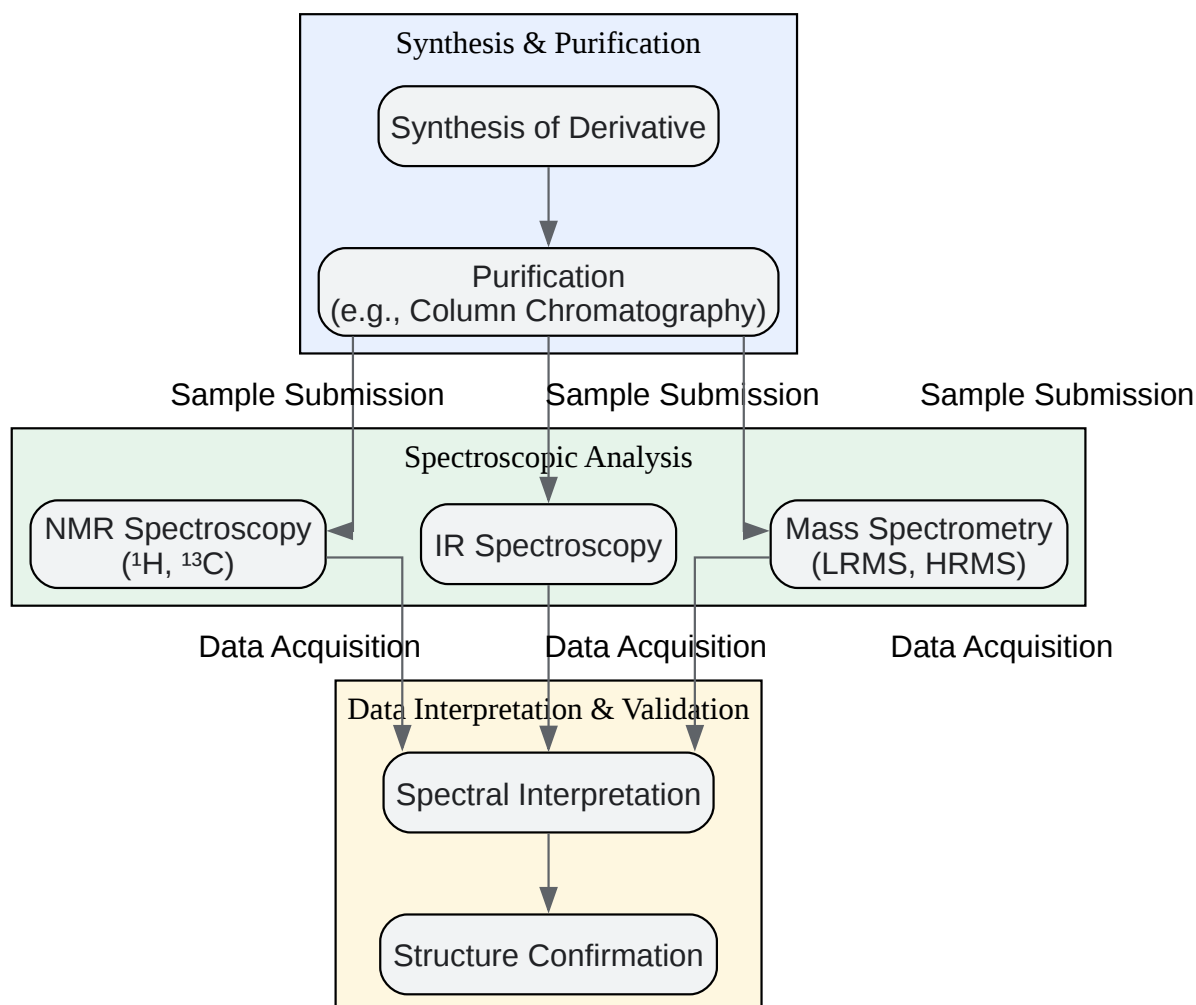
Accurate and unambiguous structural confirmation of these derivatives is paramount in the drug discovery pipeline. Spectroscopic analysis provides the definitive evidence of chemical identity and purity. This guide offers an in-depth exploration of the core spectroscopic techniques—Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS)—used to characterize substituted azetidine-3-methanol derivatives. We will

delve into the interpretation of spectral data, explain the causal relationships between substitution patterns and spectral features, and provide validated protocols for data acquisition.

Core Spectroscopic Techniques: An Overview

The structural elucidation of azetidine-3-methanol derivatives relies on the synergistic application of multiple spectroscopic methods. Each technique provides a unique piece of the structural puzzle.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H , ^{13}C):** NMR is the most powerful tool for mapping the carbon-hydrogen framework of a molecule. ^1H NMR provides information on the number, connectivity, and chemical environment of protons, while ^{13}C NMR reveals the same for carbon atoms. For azetidines, NMR is crucial for confirming substitution patterns and stereochemistry.[\[5\]](#)[\[6\]](#)
- **Infrared (IR) Spectroscopy:** IR spectroscopy identifies the functional groups present in a molecule by detecting the absorption of infrared radiation corresponding to specific bond vibrations. It is highly effective for confirming the presence of key features like the hydroxyl (-OH) group of the methanol moiety and carbonyl groups (C=O) in common N-protecting groups.[\[5\]](#)[\[7\]](#)
- **Mass Spectrometry (MS):** MS measures the mass-to-charge ratio (m/z) of ions, providing the molecular weight of the compound and, through fragmentation patterns, valuable clues about its structure. High-Resolution Mass Spectrometry (HRMS) can determine the elemental composition with high accuracy.[\[5\]](#)[\[7\]](#)



Substituted Azetidine-3-Methanol

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Caption: Key positions on the azetidine-3-methanol scaffold.

Case Study 1: N-Boc Protected Derivatives

The tert-butoxycarbonyl (Boc) group is a ubiquitous protecting group in organic synthesis. Its presence is easily confirmed spectroscopically.

- ^1H NMR: The nine equivalent protons of the tert-butyl group give a sharp, strong singlet at approximately δ 1.4-1.5 ppm. [5] The electron-withdrawing nature of the carbonyl deshields the adjacent C2 and C4 ring protons, shifting them downfield to δ 3.8-4.2 ppm.
- ^{13}C NMR: The Boc group introduces two characteristic signals: one for the quaternary carbon around δ 80 ppm and another for the methyl carbons around δ 28 ppm. [5] The carbonyl carbon appears near δ 156 ppm. [5] IR: The most prominent feature is a strong C=O stretching absorption band between 1690-1710 cm^{-1} . [5] MS: In mass spectrometry, a common fragmentation pathway is the loss of the tert-butyl group (57 Da) or isobutylene (56 Da), followed by the loss of CO_2 (44 Da).

Case Study 2: N-Benzhydryl Derivatives

The benzhydryl (diphenylmethyl) group is another common N-substituent, often used in the synthesis of CNS-targeted molecules.

- ^1H NMR: This group introduces complex multiplets in the aromatic region of the spectrum (δ 7.2-7.5 ppm) corresponding to the ten protons of the two phenyl rings. A characteristic singlet for the methine proton (-CHPh₂) appears around δ 4.5 ppm. The C2 and C4 azetidine protons are shifted upfield compared to the N-Boc case due to the less electron-withdrawing nature of the benzhydryl group, typically appearing around δ 3.0-3.5 ppm.
- ^{13}C NMR: Aromatic signals will appear between δ 125-145 ppm. The unique methine carbon signal is found near δ 75-80 ppm.
- MS: The molecular ion will be readily observed. A primary and often base peak in the fragmentation pattern corresponds to the stable benzhydryl cation $[\text{CHPh}_2]^+$ at m/z 167. The molecular formula for (1-Benzhydrylazetidin-3-yl)methanol is $\text{C}_{17}\text{H}_{19}\text{NO}$, with an exact mass of approximately 253.15 Da. [8]

Summary of Spectroscopic Data

Substituent (R)	Key ^1H NMR Signals (δ , ppm)	Key ^{13}C NMR Signals (δ , ppm)	Key IR Bands (cm^{-1})
H (as HCl salt)	Ring CH_2 : ~3.9-4.2 (m)Ring CH : ~3.5 (m)- CH_2OH : ~3.7 (d)	Ring CH_2 : ~52Ring CH : ~33- CH_2OH : ~60	O-H: ~3300 (broad)N- H^+ : ~2400-2800 (broad)
Boc	Ring CH_2 : ~3.9-4.1 (m)- $\text{C}(\text{CH}_3)_3$: 1.45 (s)	Ring CH_2 : ~55-58- $\text{C}(\text{CH}_3)_3$: ~80- $\text{C}(\text{CH}_3)_3$: ~28.4C=O: ~156	O-H: ~3400 (broad)C=O: ~1695
Benzhydryl (Bn)	Ring CH_2 : ~3.0-3.3 (m)- CHPh_2 : ~4.5 (s)Aromatic: 7.2-7.5 (m)	Ring CH_2 : ~58- CHPh_2 : ~78Aromatic: ~127-143	O-H: ~3350 (broad)Aromatic C-H: ~3030

Note: Exact chemical shifts and absorption frequencies can vary based on the solvent, concentration, and other substituents on the molecule. [5][9]

Experimental Protocols

The acquisition of high-quality, reproducible data requires adherence to standardized protocols.

Protocol 1: NMR Sample Preparation and Acquisition

- **Sample Preparation:** Accurately weigh 5-10 mg of the azetidine derivative and dissolve it in 0.6-0.7 mL of a suitable deuterated solvent (e.g., CDCl_3 , DMSO-d_6 , or CD_3OD) in a clean NMR tube. [6]Chloroform-d (CDCl_3) is suitable for many N-protected derivatives, while Methanol-d₄ (CD_3OD) or DMSO-d_6 may be required for hydrochloride salts or more polar compounds.
- **Internal Standard:** Ensure the solvent contains an internal standard, typically tetramethylsilane (TMS) at 0.00 ppm, for accurate chemical shift referencing. [9]3. ^1H NMR Acquisition: Acquire the spectrum on a 400 MHz or higher field spectrometer. Standard parameters include a 30-45 degree pulse angle, a relaxation delay of 1-2 seconds, and 16-32 scans for good signal-to-noise.

- ^{13}C NMR Acquisition: Acquire the spectrum using a proton-decoupled pulse program. Due to the lower natural abundance of ^{13}C , a larger number of scans (e.g., 1024 or more) and a longer acquisition time will be necessary.

Protocol 2: IR Spectroscopy

- Sample Preparation: For solid samples, the Attenuated Total Reflectance (ATR) method is most convenient. Place a small amount of the solid powder directly on the ATR crystal (typically diamond or germanium) and apply pressure to ensure good contact. [7] For oils, a thin film can be applied directly to the crystal.
- Background Scan: Before running the sample, perform a background scan of the empty ATR crystal to subtract atmospheric (CO_2 , H_2O) and instrument-related absorptions.
- Data Acquisition: Scan the sample over the mid-IR range ($4000\text{--}400\text{ cm}^{-1}$). Co-adding 16-32 scans is usually sufficient to obtain a high-quality spectrum.

Protocol 3: High-Resolution Mass Spectrometry (HRMS)

- Sample Preparation: Prepare a dilute solution of the sample ($\sim 0.1\text{ mg/mL}$) in a suitable solvent such as methanol or acetonitrile. The solvent should be compatible with the ionization source.
- Ionization: Electrospray Ionization (ESI) is the preferred method for these compounds as it is a soft ionization technique that typically yields the protonated molecular ion ($[\text{M}+\text{H}]^+$) with minimal fragmentation. [5] 3. Analysis: Analyze the sample using a high-resolution mass analyzer, such as a Time-of-Flight (TOF) or Orbitrap instrument.
- Data Validation: Calibrate the instrument immediately before or during the run with a known standard to ensure high mass accuracy. The measured mass should be within 5 ppm of the calculated exact mass for the proposed elemental formula.

Conclusion

The spectroscopic characterization of substituted azetidine-3-methanol derivatives is a systematic process that relies on the complementary information provided by NMR, IR, and MS. By understanding the characteristic signals of the core scaffold and the predictable

electronic effects of common N-substituents, researchers can confidently and efficiently confirm the structure and purity of these valuable synthetic intermediates. The protocols and data presented in this guide serve as a foundational resource for scientists and professionals in drug development, ensuring the scientific integrity of their work and accelerating the journey from molecular design to innovative therapeutics.

References

- Butkus, E., et al. (2023). Synthesis of New Azetidine and Oxetane Amino Acid Derivatives through Aza-Michael Addition of NH-Heterocycles with Methyl 2-(Azetidin- or Oxetan-3-Ylidene)Acetates. *Molecules*, 28(3), 1035. [[Link](#)]
- Capriati, V., et al. (2015). Easy access to constrained peptidomimetics and 2,2-disubstituted azetidines by unexpected reactivity profile of α -lithiated N-Boc-azetidines. *Chemical Communications*, 51(42), 8794-8797. [[Link](#)]
- Kumar, R., et al. (2014). New azetidine-3-carbonyl-N-methyl-hydrazino derivatives of fluoroquinolones: synthesis and evaluation of antibacterial and anticancer properties. *Medicinal Chemistry Research*, 23(6), 2879-2890. [[Link](#)]
- PubChem. (n.d.). (1-Benzhydrylazetidin-3-yl)methanol. National Center for Biotechnology Information. [[Link](#)]
- Human Metabolome Database. (n.d.). ^1H NMR Spectrum (1D, 400 MHz, DMSO- d_6 , experimental) (HMDB0015063). [[Link](#)]
- Wipf, P., et al. (2012). Synthesis and Profiling of a Diverse Collection of Azetidine-Based Scaffolds for the Development of CNS-Focused Lead-Like Libraries. *ACS Chemical Neuroscience*, 3(9), 719-732. [[Link](#)]
- Al-Amiery, A. A., et al. (2012). Synthesis, Identification and Evaluation of Antimicrobial Activities of some New N-substituted 2-azetidinone, Imidazolidinone and tetrazole derivatives of 2-(methylthio) benzimidazole. *International Journal of Scientific Research*, 3(8), 1-5. [[Link](#)]
- MDPI. (2023). Synthesis of New Azetidine and Oxetane Amino Acid Derivatives through Aza-Michael Addition of NH-Heterocycles with Methyl 2-(Azetidin- or Oxetan-3-Ylidene)Acetates.

[\[Link\]](#)

- Google Patents. (2000).
- Bott, T. M., & West, F. G. (2012). Preparation and synthetic applications of azetidines. *Heterocycles*, 84(1), 223-264. [\[Link\]](#)
- Gauthier, D. R., et al. (2010). NMR Chemical Shifts of Trace Impurities: Industrially Preferred Solvents Used in Process and Green Chemistry. *Organic Process Research & Development*, 14(6), 1473-1477. [\[Link\]](#)
- PubChem. (n.d.). Azetidine. National Center for Biotechnology Information. [\[Link\]](#)
- Chemistry LibreTexts. (2020). IR Spectra of Selected Compounds. [\[Link\]](#)
- Zhang, W., et al. (2015). Enantioselective Synthesis of 2,3-Disubstituted Azetidines via Copper-Catalyzed Boryl Allylation of Azetidines. *Journal of the American Chemical Society*, 137(34), 11048-11053. [\[Link\]](#)
- Sharma, S., & Kumar, A. (2017). Recent advances in synthetic facets of immensely reactive azetidines. *RSC Advances*, 7(74), 46831-46858. [\[Link\]](#)
- Chen, J., et al. (2012). Exploration of novel 3-substituted azetidine derivatives as triple reuptake inhibitors. *Journal of Medicinal Chemistry*, 55(18), 8188-8192. [\[Link\]](#)
- Doc Brown's Chemistry. (n.d.). CH₃OH infrared spectrum of methanol. [\[Link\]](#)

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Sources

- [1. Synthesis and Profiling of a Diverse Collection of Azetidine-Based Scaffolds for the Development of CNS-Focused Lead-Like Libraries - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. triggered.stanford.clockss.org \[triggered.stanford.clockss.org\]](#)

- 3. WO2000063168A1 - Synthesis of azetidine derivatives - Google Patents [patents.google.com]
- 4. Exploration of novel 3-substituted azetidine derivatives as triple reuptake inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Synthesis of New Azetidine and Oxetane Amino Acid Derivatives through Aza-Michael Addition of NH-Heterocycles with Methyl 2-(Azetidin- or Oxetan-3-Ylidene)Acetates - PMC [pmc.ncbi.nlm.nih.gov]
- 6. pubs.acs.org [pubs.acs.org]
- 7. researchgate.net [researchgate.net]
- 8. (1-Benzhydrylazetidin-3-yl)methanol | C17H19NO | CID 2758715 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. scs.illinois.edu [scs.illinois.edu]
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